

"Tri-Salicylic acid chemical properties and structure"

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Compound of Interest

Compound Name: *Tri-Salicylic acid*

Cat. No.: *B569561*

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Tri-Salicylic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tri-Salicylic acid, a linear trimer of salicylic acid, is recognized as a thermal decomposition product of acetylsalicylic acid (aspirin).^{[1][2][3]} This in-depth technical guide provides a comprehensive overview of the known chemical properties and structural features of **Tri-Salicylic acid**. It is intended to serve as a foundational resource for researchers and professionals engaged in drug development and chemical analysis, particularly in the fields of inflammation, obesity, diabetes, and cardiovascular disease, where its parent compounds have shown significant activity.^{[4][5]} This document collates available data on its chemical structure, properties, and analytical considerations, while also highlighting areas where further research is required.

Chemical Structure and Identification

Tri-Salicylic acid, systematically named 2-((2-((2-hydroxybenzoyl)oxy)benzoyl)oxy)benzoic acid, is a molecule formed by three salicylic acid units linked by ester bonds. Its chemical structure is presented below.

Caption: Chemical Structure of **Tri-Salicylic Acid**.

Molecular Formula: $C_{21}H_{14}O_7$ [\[1\]](#)[\[3\]](#)

Molecular Weight: 378.33 g/mol [\[3\]](#)

CAS Number: 85531-17-5[\[1\]](#)

IUPAC Name: 2-((2-((2-hydroxybenzoyl)oxy)benzoyl)oxy)benzoic acid

Physicochemical Properties

Quantitative data for many of the physicochemical properties of **Tri-Salicylic acid** are not readily available in the public domain. The following table summarizes the available information and provides data for the related compound, salicylic acid, for comparative purposes.

Property	Tri-Salicylic Acid	Salicylic Acid (for comparison)
Physical State	Solid [1]	Colorless to white crystalline powder [6]
Melting Point	Data not available	158.6 °C [6]
Boiling Point	Data not available	211 °C at 20 mmHg [6]
Density	Data not available	1.443 g/cm ³ at 20 °C [6]
pKa	Data not available	2.98 [7]
Solubility	Soluble in DMF (25 mg/ml), DMSO (10 mg/ml), and Ethanol (25 mg/ml) [1]	Slightly soluble in water; soluble in organic solvents [7]

Spectroscopic Data

Detailed spectroscopic data for **Tri-Salicylic acid** are not widely published. However, commercial suppliers indicate that characterization data, including ¹H NMR, Mass Spectrometry, and IR spectroscopy, are often available upon request. For reference, the characteristic spectroscopic features of its monomer unit, salicylic acid, are well-documented.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

Specific ¹H NMR data for **Tri-Salicylic acid** is not available in the reviewed literature. The spectrum would be complex due to the three distinct aromatic rings.

Mass Spectrometry (MS)

While the exact mass spectrum of **Tri-Salicylic acid** is not provided in the search results, its molecular weight of 378.33 g/mol would correspond to the molecular ion peak.

Infrared (IR) Spectroscopy

The IR spectrum of **Tri-Salicylic acid** would be expected to show characteristic peaks for O-H stretching of the phenolic hydroxyl and carboxylic acid groups, C=O stretching of the ester and carboxylic acid groups, and C-O stretching, in addition to aromatic C-H and C=C stretching.

Thermogravimetric Analysis (TGA)

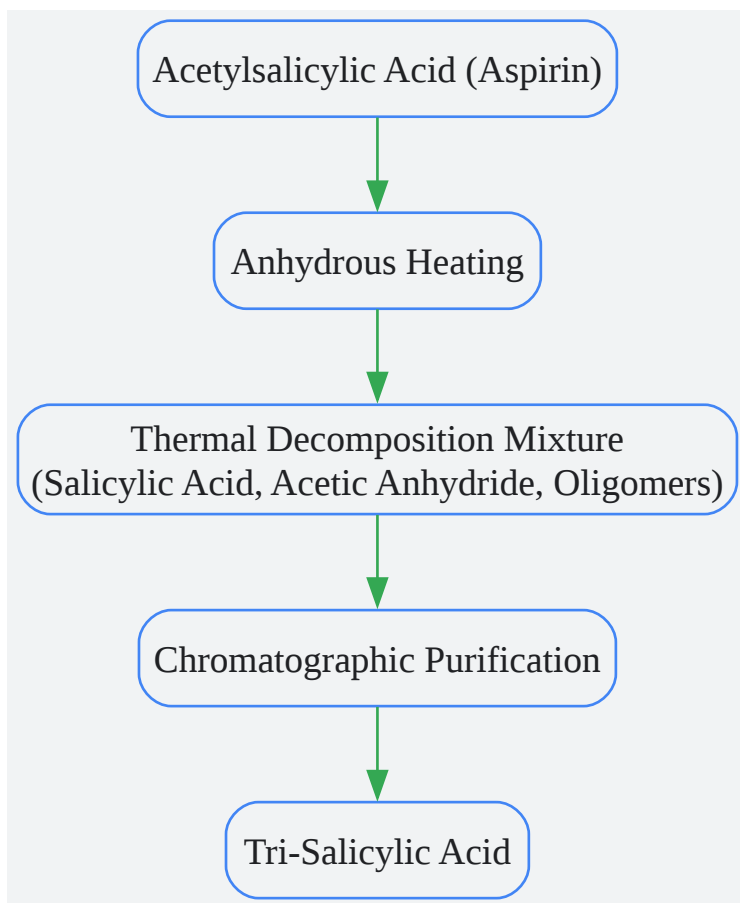
As a thermal decomposition product of aspirin, the thermal stability of **Tri-Salicylic acid** itself is an area for further investigation. TGA could provide insights into its decomposition profile.

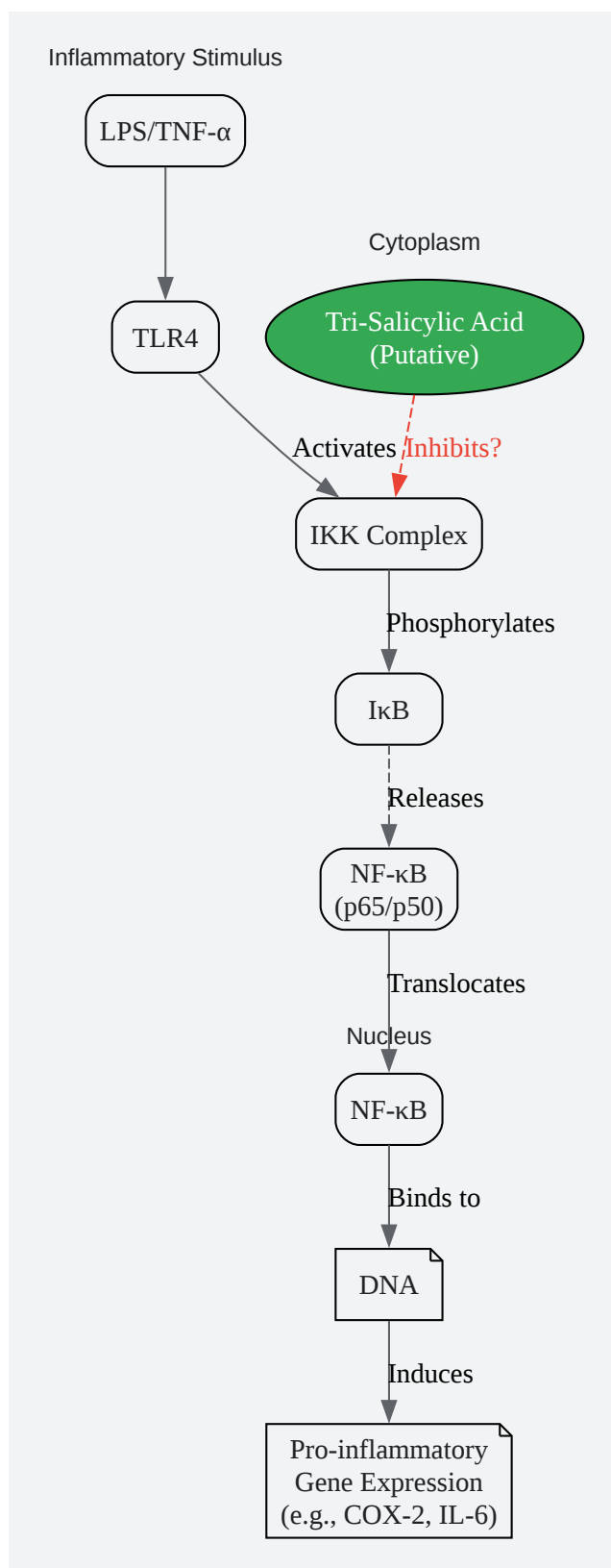
Experimental Protocols

Synthesis of Tri-Salicylic Acid

Tri-Salicylic acid is formed from the thermal decomposition of aspirin.^{[1][2]} A detailed, standardized protocol for its synthesis and purification is not explicitly available in the reviewed literature. However, studies on the thermal decomposition of acetylsalicylic acid suggest that the formation of linear oligomers occurs under anhydrous heating conditions.^{[8][9]}

A general experimental approach for its formation can be inferred:





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